

CAS number and IUPAC name for 5-cyanopentanamide

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Compound of Interest

Compound Name: 5-cyanopentanamide

Cat. No.: B041375

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In-Depth Technical Guide to 5-Cyanopentanamide

CAS Number: 2304-58-7 IUPAC Name: **5-cyanopentanamide**

Introduction

5-Cyanopentanamide, also known by its synonym 5-cyanovaleramide, is a bifunctional organic compound containing both a nitrile and an amide group. This unique structure makes it a valuable intermediate in the synthesis of various chemicals, most notably the herbicide azafenidin and as a precursor to 6-aminocaproic acid, a key component in the production of Nylon-6.[1] This technical guide provides a comprehensive overview of **5-cyanopentanamide**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in research and industry.

Chemical and Physical Properties

5-Cyanopentanamide is a white to off-white solid at room temperature. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	2304-58-7	
IUPAC Name	5-cyanopentanamide	
Molecular Formula	C ₆ H ₁₀ N ₂ O	
Molecular Weight	126.16 g/mol	
Melting Point	66-67 °C	
Boiling Point	175-195 °C at 3 Torr	
Appearance	White to off-white solid	
Solubility	Soluble in water and polar organic solvents	

Spectroscopic Data

While experimental spectroscopic data for **5-cyanopentanamide** is not readily available in public databases, typical spectral characteristics can be predicted based on its functional groups.

Predicted ¹H NMR Spectral Data

Protons	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
H ₂ N-C(=O)-	5.5 - 7.5	br s	-
-CH ₂ -C(=O)-	2.1 - 2.3	t	~7 Hz
-CH ₂ -CN	2.3 - 2.5	t	~7 Hz
-CH ₂ -CH ₂ -CH ₂ -	1.6 - 1.8	m	-

Predicted ¹³C NMR Spectral Data

Carbon	Chemical Shift (ppm)
-C(=O)NH ₂	175 - 180
-CN	118 - 122
-CH ₂ -C(=O)-	34 - 38
-CH ₂ -CN	16 - 20
-CH ₂ -CH ₂ -CH ₂ -	24 - 28

Predicted FT-IR Spectral Data

Functional Group	Wavenumber (cm ⁻¹)	Intensity
N-H stretch (amide)	3100 - 3500	Strong, broad
C-H stretch (alkane)	2850 - 3000	Medium
C≡N stretch (nitrile)	2240 - 2260	Medium, sharp
C=O stretch (amide)	1640 - 1680	Strong
N-H bend (amide)	1550 - 1640	Medium

Predicted Mass Spectrometry Data

In an electron ionization (EI) mass spectrum, the molecular ion peak (M⁺) for **5-cyanopentanamide** would be observed at an m/z of 126. Common fragmentation patterns would likely involve the loss of the amide group (CONH₂) resulting in a fragment at m/z 82, and cleavage of the alkyl chain.

Experimental Protocols

The primary and most efficient method for the synthesis of **5-cyanopentanamide** is the regioselective enzymatic hydrolysis of adiponitrile.

Enzymatic Synthesis from Adiponitrile

This protocol utilizes the nitrile hydratase enzyme from *Rhodococcus erythropolis* to selectively hydrolyze one of the two nitrile groups of adiponitrile.

Materials:

- Adiponitrile
- Whole cells of *Rhodococcus erythropolis* containing nitrile hydratase
- Phosphate buffer (pH 7.4)
- Methanol
- High-Performance Liquid Chromatography (HPLC) system for analysis

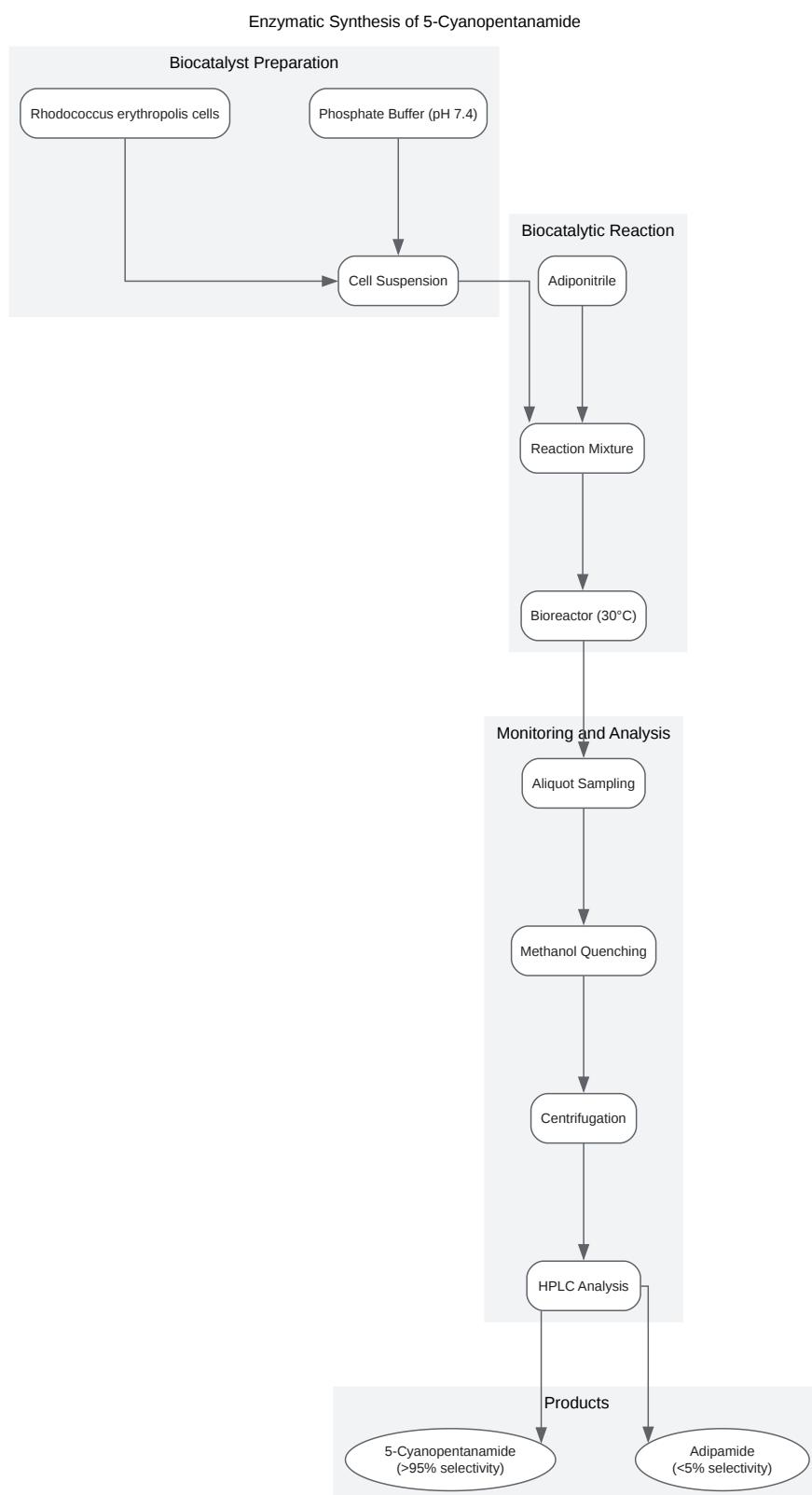
Procedure:

- Prepare a suspension of *Rhodococcus erythropolis* cells in a 200 mM phosphate buffer (pH 7.4).
- In a temperature-controlled reactor at 30°C, add adiponitrile to the cell suspension to a final concentration of 20 mM.
- Maintain the reaction mixture under constant agitation.
- Monitor the progress of the reaction by taking aliquots at regular intervals (e.g., every 2 minutes).
- Quench the reaction in the aliquots by adding an equal volume of methanol.
- Centrifuge the quenched samples to pellet the cells.
- Analyze the supernatant by HPLC to determine the concentrations of adiponitrile, **5-cyanopentanamide**, and the byproduct adipamide.^[1]
- The reaction is typically complete within 10 minutes, with over 95% selectivity for **5-cyanopentanamide**.^{[1][2]}

Applications in Drug Development and Agrochemicals

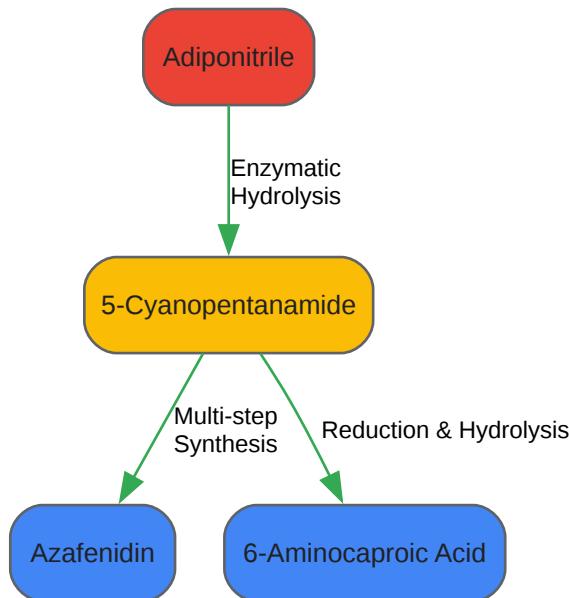
5-Cyanopentanamide serves as a crucial intermediate in the synthesis of the herbicide azafenidin.[1][2][3] The synthesis involves the conversion of the amide group of **5-cyanopentanamide** to a triazolinone ring system.

Diagrams

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Enzymatic Synthesis Workflow

Key Chemical Relationships of 5-Cyanopentanamide

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Chemical Relationships

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References

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